

A Technical Guide to the Synthesis of Strontium Hydroxide Octahydrate Crystals

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Compound of Interest

Compound Name: Hydrate strontium

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This guide provides an in-depth overview of the synthesis of strontium hydroxide octahydrate $[\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}]$ crystals, a compound of interest in various research and development applications, including as a precursor for ceramics, in solid oxide fuel cells (SOFC), and for photocatalysis.^[1] This document outlines the primary synthesis methodologies, detailed experimental protocols, and key physicochemical data.

Physicochemical Properties of Strontium Hydroxide and Its Hydrates

A summary of the key physical and chemical properties of strontium hydroxide in its anhydrous and octahydrate forms is presented in Table 1. The solubility of strontium hydroxide is notably temperature-dependent, a critical factor in its crystallization.^{[2][3][4]}

Property	Strontium Hydroxide (Anhydrous)	Strontium Hydroxide Octahydrate
Molecular Formula	$\text{Sr}(\text{OH})_2$	$\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$
Molecular Weight	121.63 g/mol [4]	265.76 g/mol [4]
Appearance	White deliquescent crystals/powder[3]	Colorless, tetragonal, deliquescent crystals[3]
Density	3.625 g/cm ³ [3][4]	1.90 g/cm ³ [3][4]
Melting Point	535 °C[4]	Loses all water molecules at 100 °C[3]
Boiling Point	710 °C (decomposes)[5]	Not applicable
Solubility in Water	0.41 g/100 mL at 0 °C[3] 1.77 g/100 mL at 20 °C 21.83 g/100 mL at 100 °C[3]	0.90 g/100 mL at 0 °C[3] 47.7 g/100 mL at 100 °C[3]

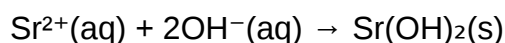
Synthesis Methodologies

The primary methods for synthesizing strontium hydroxide octahydrate crystals in a laboratory setting are precipitation reactions and the hydration of strontium oxide.

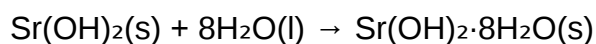
Precipitation from a Soluble Strontium Salt

This is the most common laboratory method and involves the reaction of a soluble strontium salt, such as strontium nitrate [$\text{Sr}(\text{NO}_3)_2$] or strontium chloride (SrCl_2), with a strong base like sodium hydroxide (NaOH) or potassium hydroxide (KOH). [6][7] The reaction results in the precipitation of strontium hydroxide, which can then be crystallized as the octahydrate form.

The general chemical equation for this reaction is:



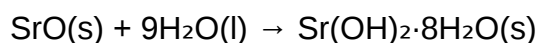
Followed by hydration to form the octahydrate:



Hydration of Strontium Oxide

Strontium hydroxide can also be prepared by the direct reaction of strontium oxide (SrO) with water.^[8] This method is straightforward but requires the availability of high-purity strontium oxide.

The reaction is as follows:



Experimental Protocols

The following are detailed protocols for the synthesis of strontium hydroxide octahydrate crystals.

Protocol 1: Synthesis from Strontium Nitrate and Sodium Hydroxide

This protocol details the precipitation of strontium hydroxide octahydrate from strontium nitrate and sodium hydroxide.

Materials:

- Strontium nitrate [Sr(NO₃)₂]
- Sodium hydroxide (NaOH)
- Deionized water
- Filtration apparatus (e.g., Büchner funnel)
- Beakers and stirring equipment

Procedure:

- Prepare Reactant Solutions:

- Prepare a solution of strontium nitrate by dissolving a specific molar amount in deionized water.
- Prepare a stoichiometric equivalent solution of sodium hydroxide in a separate beaker.
- Precipitation:
 - Slowly add the sodium hydroxide solution to the strontium nitrate solution drop by drop while stirring continuously.[\[7\]](#)
 - A fine white precipitate of strontium hydroxide will form.[\[6\]](#)[\[7\]](#)
- Crystallization:
 - To promote the formation of strontium hydroxide octahydrate crystals, the solution can be heated to increase the solubility of the precipitate and then slowly cooled to allow for crystal growth.
- Isolation and Purification:
 - Filter the precipitate using a Büchner funnel.[\[6\]](#)[\[7\]](#)
 - Wash the collected crystals with cold deionized water to remove any soluble impurities.[\[6\]](#)[\[7\]](#)
 - Dry the crystals. It is important to note that strontium hydroxide octahydrate will lose its water of hydration at temperatures above 100 °C.[\[3\]](#)

Protocol 2: Recrystallization for High-Purity Crystals

For applications requiring high-purity and larger crystals, a recrystallization step is recommended.

Materials:

- Crude strontium hydroxide octahydrate crystals
- Deionized water

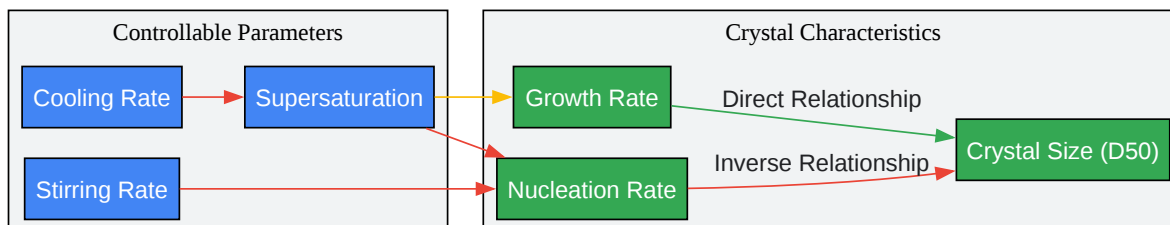
- Heating and stirring equipment
- Crystallization dish

Procedure:

- Dissolution:
 - Prepare a saturated solution of the crude strontium hydroxide octahydrate in deionized water by heating the mixture to approximately 75-95 °C while stirring.[9]
- Hot Filtration (Optional):
 - If any insoluble impurities are present, perform a hot filtration to remove them.
- Cooling and Crystallization:
 - Allow the saturated solution to cool slowly and undisturbed to room temperature. This slow cooling promotes the growth of larger, more well-defined crystals. For controlled crystal growth, a specific cooling rate can be employed.[10]
- Isolation:
 - Once crystallization is complete, isolate the crystals by filtration.
 - Wash the crystals with a small amount of cold deionized water.
 - Dry the purified crystals.

Factors Influencing Crystal Growth

The size and quality of the synthesized strontium hydroxide octahydrate crystals are influenced by several key experimental parameters.



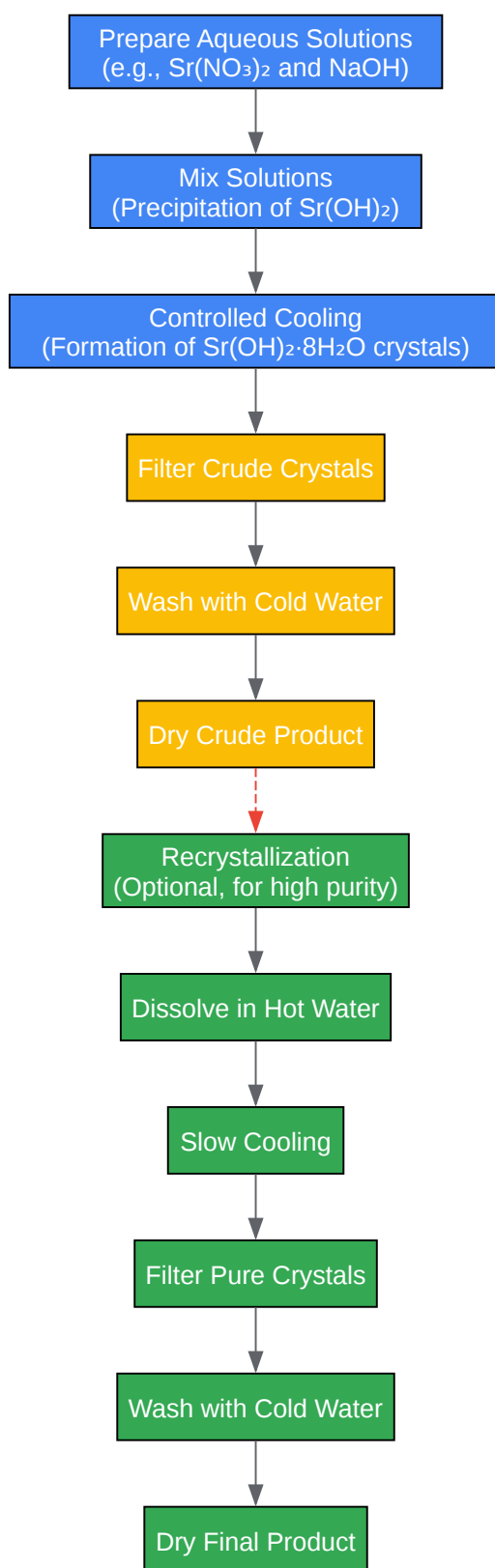
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Caption: Factors influencing strontium hydroxide octahydrate crystal growth.

- **Supersaturation:** Higher initial supersaturation leads to an increase in both the nucleation and growth rates.[10] However, excessively high supersaturation can lead to rapid nucleation, resulting in a larger number of smaller crystals.[10]
- **Cooling Rate:** The cooling rate directly affects the level of supersaturation. A slower cooling rate generally favors the growth of larger crystals as it allows more time for crystal growth to dominate over nucleation.[10]
- **Stirring Rate:** Agitation influences the homogeneity of the solution and can impact the nucleation rate.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis and purification of strontium hydroxide octahydrate crystals via the precipitation method.



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Caption: Synthesis and purification workflow for strontium hydroxide octahydrate.

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